

1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one molecular structure

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one

CAS No.: 30314-42-2

Cat. No.: B1352676

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An In-depth Technical Guide to the Molecular Structure of 1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one, also known by its synonym 4'-Chloro-2,2-dimethylpropiophenone, is an aromatic ketone of significant interest in synthetic organic chemistry.^[1] Its molecular structure, characterized by a unique combination of a halogenated aromatic ring and a sterically demanding alkyl group, makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals. This guide provides a comprehensive analysis of its molecular architecture, theoretical spectroscopic characteristics, a detailed protocol for its synthesis, and an exploration of its chemical significance.

Compound Identification:

Property	Value
Molecular Formula	C₁₁H₁₃ClO [1]
Molecular Weight	196.67 g/mol [1]
CAS Number	30314-42-2 [1]

| SMILES | CC(C)(C)C(=O)C1=CC=C(C=C1)Cl[\[1\]](#) |

Section 1: Molecular Structure and Conformation

The structure of **1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one** is defined by three primary components: a para-substituted chlorophenyl ring, a central carbonyl group, and a bulky tert-butyl group. This arrangement dictates the molecule's reactivity and physical properties.

- **Chlorophenyl Moiety:** The benzene ring is substituted with a chlorine atom at the para-position (C4). The chlorine atom is an ortho-, para-directing group in electrophilic aromatic substitution reactions, a key factor in the compound's synthesis.[\[2\]](#)
- **Ketone Functional Group:** A carbonyl (C=O) group links the aromatic ring to the alkyl portion of the molecule. The typical bond distance for a C=O bond in similar aromatic ketones is in the range of 1.208 Å to 1.225 Å.[\[3\]](#) This polar group is a primary site for nucleophilic attack.
- **Tert-Butyl Group:** The 2,2-dimethylpropyl (tert-butyl) group is a sterically bulky moiety. Its significant size imposes considerable steric hindrance around the carbonyl group, influencing reaction kinetics and favoring substitution at the para-position of the phenyl ring during synthesis to minimize steric clash.[\[2\]](#)[\[4\]](#)

The overall conformation is governed by the rotation around the single bonds connecting the three main components. The phenyl ring itself is planar, while the tert-butyl group provides a three-dimensional tetrahedral geometry.

Caption: 2D structure of **1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one**.

Section 2: Spectroscopic Signature for Structural Verification

The definitive confirmation of the molecular structure relies on a combination of spectroscopic techniques. Below is a predictive analysis of the expected spectral data for this compound.

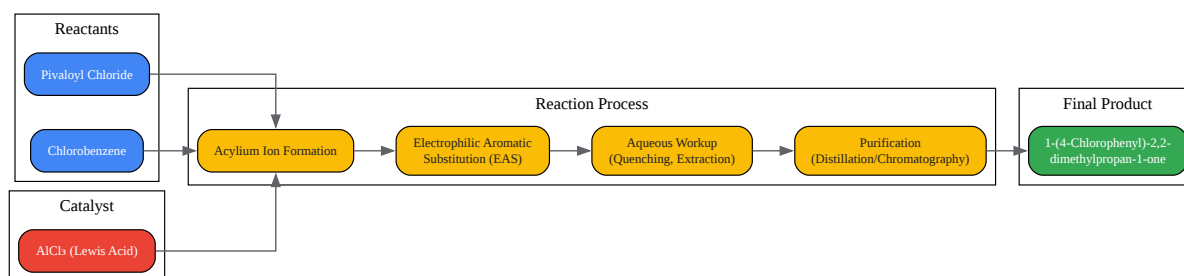
Technique	Expected Observations	Rationale
^1H NMR	~7.8 ppm (d, 2H), ~7.4 ppm (d, 2H), ~1.3 ppm (s, 9H)	The two sets of aromatic protons appear as doublets due to para-substitution. The nine equivalent protons of the tert-butyl group appear as a sharp singlet.
^{13}C NMR	~198 ppm (C=O), ~138-128 ppm (6 aromatic C), ~44 ppm (quaternary C), ~28 ppm (3 CH_3 C)	The carbonyl carbon is significantly downfield. Four signals are expected for the aromatic carbons due to symmetry. The quaternary and methyl carbons of the tert-butyl group have characteristic shifts.
IR Spectroscopy	~1685 cm^{-1} (strong, sharp), ~3100-3000 cm^{-1} (medium), ~1600 cm^{-1} (medium), ~850-800 cm^{-1} (strong)	Corresponds to the C=O stretch of the aryl ketone. Aromatic C-H stretching. Aromatic C=C stretching. Para-disubstitution C-H bend.
Mass Spectrometry	M^+ peak at m/z 196, M+2 peak at m/z 198 (3:1 ratio). Key fragments at m/z 139/141 and m/z 57.	The molecular ion peaks reflect the molecular weight and the characteristic isotopic signature of chlorine. Fragmentation often involves cleavage of the acylium ion ($[\text{ClC}_6\text{H}_4\text{CO}]^+$) and the stable tert-butyl cation ($[\text{C}(\text{CH}_3)_3]^+$).

Section 3: Synthesis via Friedel-Crafts Acylation

The most direct and widely employed method for synthesizing **1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one** is the Friedel-Crafts acylation of chlorobenzene.^[2] This classic electrophilic aromatic substitution reaction involves treating chlorobenzene with 2,2-dimethylpropanoyl chloride (pivaloyl chloride) in the presence of a strong Lewis acid catalyst, such as aluminum chloride (AlCl_3).^[4]

Mechanism of Action

The reaction proceeds through the formation of a highly electrophilic acylium ion. The Lewis acid catalyst activates the pivaloyl chloride, facilitating the departure of the chloride to generate the acylium ion. This electrophile is then attacked by the electron-rich π -system of the chlorobenzene ring. The chlorine substituent on the ring directs the incoming electrophile to the ortho and para positions. However, due to the significant steric bulk of the tert-butyl group on the acylium ion, the substitution occurs almost exclusively at the less hindered para position, yielding the desired product with high regioselectivity.^[2]



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Caption: Workflow for the synthesis via Friedel-Crafts Acylation.

Experimental Protocol

This protocol outlines a general laboratory procedure for the synthesis. All operations should be performed in a well-ventilated fume hood.[2]

Materials and Reagents:

Reagent/Material	Formula	Molar Mass (g/mol)	Purity
Chlorobenzene	C ₆ H ₅ Cl	112.56	≥99%
Pivaloyl Chloride	(CH ₃) ₃ CCOCl	120.58	≥98%
Anhydrous Aluminum Chloride	AlCl ₃	133.34	≥99%
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	Anhydrous
Hydrochloric Acid (HCl)	HCl	36.46	Concentrated (37%)

| Anhydrous Magnesium Sulfate | MgSO₄ | 120.37 | N/A |

Procedure:

- **Reaction Setup:** Equip a flame-dried, three-necked round-bottom flask with a dropping funnel, a magnetic stirrer, and a reflux condenser connected to a gas outlet (e.g., a bubbler). Maintain an inert atmosphere using nitrogen or argon.
- **Reagent Charging:** Charge the flask with anhydrous aluminum chloride (1.1 equivalents) and anhydrous dichloromethane. Cool the suspension to 0 °C in an ice bath.
- **Addition of Reactants:** Add chlorobenzene (1.0 equivalent) to the dropping funnel and add it dropwise to the stirred AlCl₃ suspension. Subsequently, add pivaloyl chloride (1.05 equivalents) dropwise over 1 hour, ensuring the internal temperature does not exceed 5-10 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 3-5 hours. Monitor the reaction's progress using Thin

Layer Chromatography (TLC).

- **Workup:** Upon completion, cool the reaction mixture back to 0 °C and carefully quench it by slowly pouring it over a stirred mixture of crushed ice and concentrated HCl.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with dichloromethane.
- **Washing & Drying:** Combine the organic layers and wash sequentially with a saturated sodium bicarbonate solution and brine. Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the solvent using a rotary evaporator. The resulting crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one**.^[2]

Section 4: Significance in Drug Development and Chemical Synthesis

While not a final drug product itself, **1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one** is structurally related to key intermediates in medicinal chemistry. For instance, the core structure of a substituted propiophenone is central to the antidepressant bupropion, which is 1-(3-chlorophenyl)-2-[(1,1-dimethylethyl)amino]-1-propanone.^{[5][6]} The synthesis and manipulation of compounds like 4'-chloro-2,2-dimethylpropiophenone provide chemists with a robust platform for developing new molecular entities. Its defined structure and predictable reactivity make it an important building block for creating libraries of compounds for screening and lead optimization in drug discovery programs.

Conclusion

The molecular structure of **1-(4-Chlorophenyl)-2,2-dimethylpropan-1-one** is a well-defined architecture featuring a para-chlorinated phenyl ring, a ketone, and a sterically influential tert-butyl group. This specific arrangement is readily confirmed through standard spectroscopic methods and can be efficiently constructed with high regioselectivity using the Friedel-Crafts acylation reaction. Its utility as a synthetic intermediate underscores the importance of

understanding its fundamental chemical properties for applications in medicinal chemistry and materials science.

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